

Personal Protective Equipment & Handling Guide: Boc-L-2-Chloro-4-fluorophenylalanine

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Compound of Interest

Compound Name: Boc-L-2-Chloro-4-fluorophe

CAS No.: 1213887-81-0

Cat. No.: B2703389

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Part 1: Executive Safety Summary (Immediate Action)

Compound Identity: **Boc-L-2-Chloro-4-fluorophenylalanine** CAS Number: 1213887-81-0

Physical State: White to off-white powder Primary Hazard Class: Uncharacterized Organic Intermediate (Treat as Irritant/Potential Sensitizer)



Emergency Response Card

Incident	Immediate Action
Eye Contact	Flush immediately with eyewash station for 15 minutes. Hold eyelids open. Consult a physician.
Skin Contact	Brush off loose particles first, then wash with soap and copious water. Remove contaminated clothing.[1]
Inhalation	Evacuate to fresh air. If breathing is difficult, oxygen should be administered by trained personnel.
Ingestion	Rinse mouth with water.[1][2][3] Do NOT induce vomiting. Call a poison control center immediately.
Spill (Solid)	Dampen with wet paper towel to prevent dust. Sweep into a closed container. Do not dry sweep.[4]

Part 2: Hazard Assessment & Risk Profile[1][5]

As an uncharacterized organic intermediate, **Boc-L-2-Chloro-4-fluorophenylalanine** presents a specific challenge: The Absence of Evidence is not Evidence of Absence.

While many Boc-protected amino acids are not classified as acutely toxic under GHS standards (often labeled "Not Hazardous" or "Caution"), the presence of halogenated substituents (Chloro- and Fluoro- groups) on the phenyl ring alters the lipophilicity and metabolic stability of the molecule. This increases the potential for skin absorption and mucous membrane irritation compared to non-halogenated analogs.

Scientific Rationale for Enhanced Precautions:

- **Dust Potential:** As a fine powder, electrostatic charging is common. Airborne particles can bypass standard surgical masks, requiring NIOSH-rated particulate filtration.

- **Halogenated Bioactivity:** Halogen atoms often increase the biological half-life of organic compounds. Until specific toxicological data (RTECS) is available, we must assume the compound possesses higher persistence than standard amino acids.
- **Solvent Synergy:** This compound is frequently dissolved in Dichloromethane (DCM) or Dimethylformamide (DMF) for peptide synthesis. These solvents act as carriers, significantly increasing the rate of skin permeation for the solute.

Part 3: PPE Selection Matrix

The following matrix dictates protection levels based on the specific operational state.

Table 1: PPE Requirements by Operation

Operational State	Hand Protection	Eye Protection	Respiratory/Bod y	Rationale
Solid Handling(Weighing, Aliquoting)	Nitrile Gloves(Min thickness: 0.11 mm)	Safety Glasses(Side shields required)	Lab Coat + Fume Hood(Sash at 18")	Prevents static-induced dust inhalation and contact.
Solution Phase(Dissolved in DMF/DMSO)	Nitrile Gloves(Standard)	Safety Goggles(Indirect vented)	Lab Coat(Buttoned to neck)	Splash protection. DMF penetrates skin; goggles prevent chemical burns.
Solution Phase(Dissolved in DCM/CHCl ₃)	Double Gloving(Laminated inner / Nitrile outer)	Safety Goggles(Indirect vented)	Chemical Apron(If volume > 500mL)	CRITICAL: DCM permeates nitrile in <5 mins, carrying the compound with it.
Spill Cleanup(> 5 grams)	Double Nitrile(Long cuff)	Face Shield + Goggles	N95/P95 Respirator(If outside hood)	High dust generation risk during sweeping.

Part 4: Operational Protocols (Self-Validating Systems)

Protocol A: Static-Free Weighing & Transfer

Objective: Minimize airborne dust and loss of material due to electrostatic charge.

- Environment Check: Verify Fume Hood Face Velocity is between 80–100 fpm using the built-in monitor or a vane anemometer.
- Ionization (Optional but Recommended): Use an anti-static gun or ionizer bar near the balance if humidity is <30%.
- The "Tap-Transfer" Method:
 - Do not pour from the stock bottle.
 - Use a clean, dedicated spatula.
 - Validation Step: Inspect the spatula tip. If powder clings excessively, static is high. Pause and wipe the spatula with an ethanol-dampened wipe (allow to dry) to discharge.
- Container Closure: Wipe the threads of the stock bottle with a dry Kimwipe before recapping to prevent grinding of the compound in the cap (which creates fine aerosols upon next opening).

Protocol B: Solubilization in Halogenated Solvents (DCM)

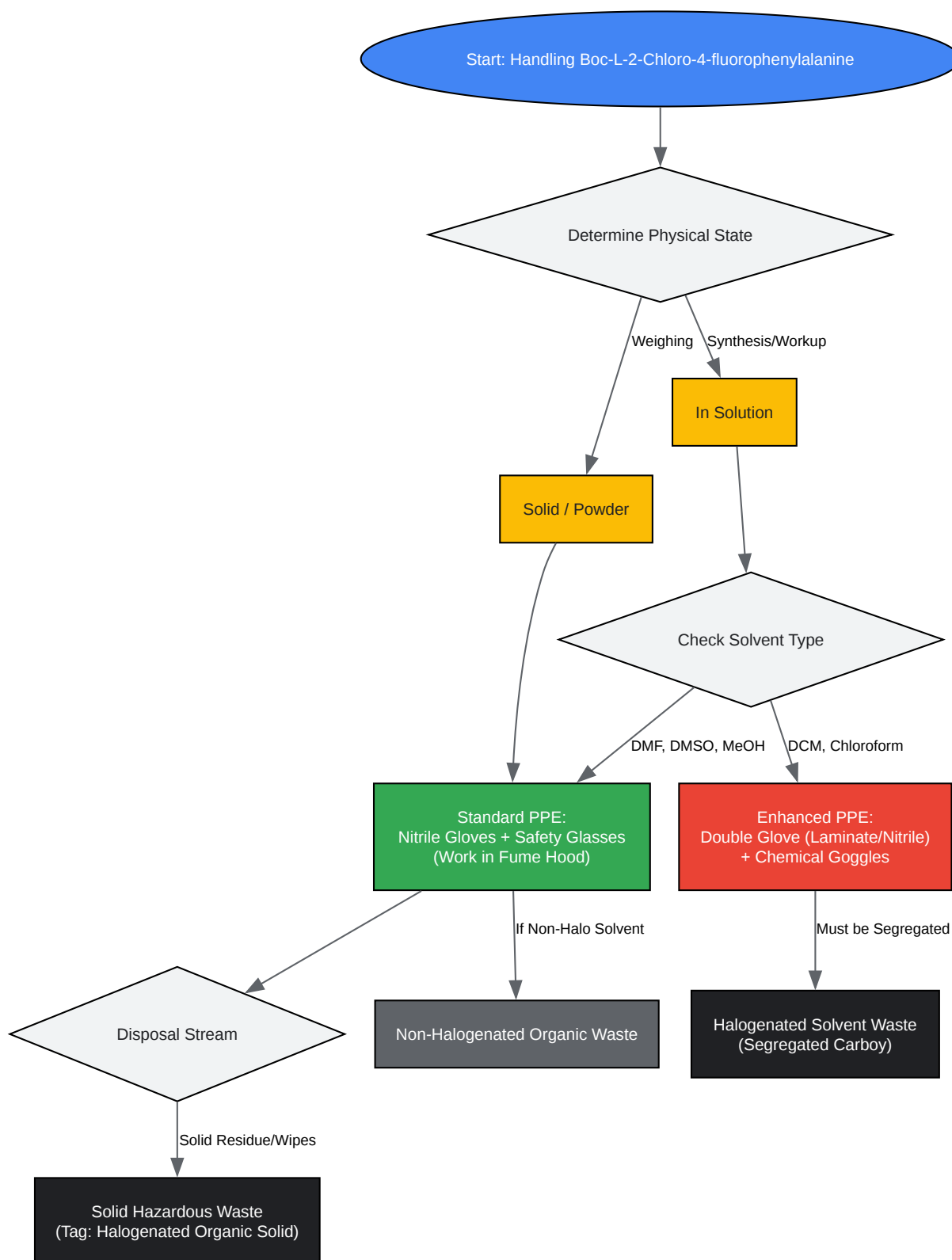
Objective: Prevent "Carrier Effect" exposure.

- Glove Layering: Don a pair of Silver Shield (Laminate) gloves, followed by standard Nitrile gloves.
 - Why? Laminate resists DCM for >4 hours; Nitrile fails in minutes. The outer nitrile glove provides grip.

- **Dissolution:** Add solvent to the solid slowly down the side of the vessel to minimize splashing.
- **Visual Check:** Ensure no solid residue remains on the vessel rim.
- **Waste Segregation:** Any wipes or pipettes used in this step must be disposed of as Halogenated Solvent Waste, not solid trash.

Part 5: Logic & Workflow Visualization

The following diagram illustrates the decision-making process for handling and disposal, ensuring compliance with halogenated waste streams.



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Figure 1: Operational workflow for PPE selection and waste disposal based on physical state and solvent compatibility.

Part 6: Waste Disposal Strategy

Proper disposal is critical due to the halogen content (Chlorine/Fluorine). Incineration of halogenated compounds requires specific scrubbers to capture acid gases (HCl, HF).

- Solid Waste:
 - Collect in a wide-mouth jar labeled "Hazardous Waste - Solid Organic - Halogenated".
 - Do not dispose of in regular trash or biohazard bags.
- Liquid Waste:
 - Segregation Rule: If dissolved in DCM or Chloroform, use the Halogenated Waste carboy.
 - If dissolved in Methanol/DMF but containing >1% of the compound, default to Halogenated Waste to prevent contamination of fuel-blending streams (non-halogenated waste is often used as fuel; halogens corrode incinerators).
- Container Rinse:
 - Triple rinse empty stock bottles with a small amount of solvent. Add rinsate to the liquid waste stream. Deface the label before discarding the bottle.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 53398085, Boc-2-chloro-4-fluoro-L-phenylalanine. Retrieved October 26, 2023. [[Link](#)][5]

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